

Application Note: Understanding the Chemistry of 3-Formyl-1-phenylindazole

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Compound of Interest

Compound Name: 3-Formyl-1-phenylindazole

Cat. No.: B8276694

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Audience: Researchers, scientists, and drug development professionals.

Objective: This document provides an overview of the chemical importance of the 1-phenylindazole-3-carbaldehyde scaffold, discusses the general principles of relevant formylation reactions, outlines critical safety and handling procedures, and details standard analytical techniques for characterization.

Introduction: The Significance of the Indazole Scaffold

The indazole core is a privileged scaffold in medicinal chemistry, appearing in a wide array of pharmacologically active compounds. Its unique bicyclic structure, consisting of fused benzene and pyrazole rings, allows it to act as a versatile pharmacophore capable of engaging with various biological targets through hydrogen bonding, π -stacking, and hydrophobic interactions.

The introduction of a formyl (-CHO) group at the 3-position, as in **3-Formyl-1-phenylindazole**, creates a highly valuable synthetic intermediate. This aldehyde functionality serves as a chemical handle for a multitude of subsequent transformations, enabling the construction of more complex molecular architectures. For instance, it can readily participate in:

- Reductive amination: To form amines, which are key functional groups in many drug candidates.
- Wittig reactions: To create carbon-carbon double bonds for scaffold extension.
- Aldol and related condensations: To build larger, more elaborate structures.
- Oxidation: To generate the corresponding carboxylic acid, another crucial functional group in drug design.

Given its utility, understanding the principles behind its formation and handling is crucial for drug development professionals.

General Principles of Vilsmeier-Haack Formylation

One of the most common and effective methods for the formylation of electron-rich heterocyclic compounds like indazoles is the Vilsmeier-Haack reaction. This reaction introduces a formyl group using a Vilsmeier reagent, which is typically formed in situ from a substituted amide and phosphorus oxychloride.

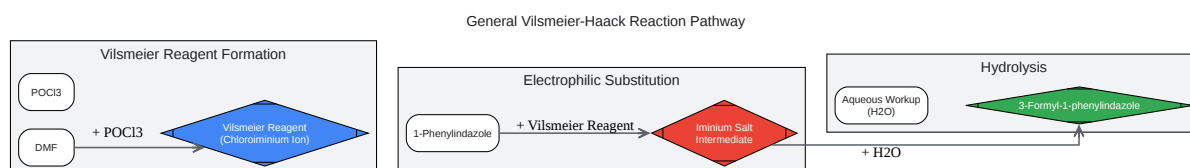
Mechanism Overview

The reaction proceeds through several key stages:

- Formation of the Vilsmeier Reagent: N,N-Dimethylformamide (DMF) acts as a nucleophile, attacking the electrophilic phosphorus atom of phosphorus oxychloride (POCl_3).^{[1][2]} This leads to the formation of a highly electrophilic chloroiminium ion, known as the Vilsmeier reagent.^{[1][3][4][5]}
- Electrophilic Aromatic Substitution: The electron-rich indazole ring attacks the electrophilic carbon of the Vilsmeier reagent.^{[3][6]} This step is a classic electrophilic aromatic substitution, where the aromaticity of the indazole ring is temporarily disrupted.
- Rearomatization: A base (often DMF from the reaction mixture) removes a proton from the indazole ring, restoring aromaticity.^{[3][5]}
- Hydrolysis: The resulting iminium salt intermediate is then hydrolyzed during aqueous workup.^{[3][4]} This step replaces the nitrogen-containing group with a carbonyl oxygen,

yielding the final **3-formyl-1-phenylindazole** product.

Visualization of the Vilsmeier-Haack Mechanism



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Caption: General workflow of the Vilsmeier-Haack formylation reaction.

Safety, Handling, and Waste Disposal

When working with the reagents typically involved in a Vilsmeier-Haack reaction, adherence to strict safety protocols is paramount.

Reagent Safety Profile

Reagent	Hazard Class	Key Risks	Recommended PPE
Phosphorus Oxychloride (POCl_3)	Corrosive, Acutely Toxic	Reacts violently with water, causes severe skin burns and eye damage, toxic if inhaled.	Chemical resistant gloves (butyl rubber), splash goggles, face shield, lab coat, use in a chemical fume hood.
N,N-Dimethylformamide (DMF)	Reproductive Toxin, Irritant	May damage the unborn child, causes skin and eye irritation, harmful if absorbed through skin.	Chemical resistant gloves (nitrile), splash goggles, lab coat, use in a chemical fume hood.
1-Phenylindazole	Irritant	May cause skin, eye, and respiratory irritation.	Standard laboratory PPE (gloves, goggles, lab coat).
Aqueous Bases (e.g., NaOH , NaHCO_3)	Corrosive	Can cause severe skin and eye burns.	Standard laboratory PPE.

Procedural Precautions

- **Moisture Sensitivity:** Phosphorus oxychloride reacts violently with water to release heat and corrosive HCl gas. All glassware must be thoroughly dried (oven or flame-dried) and the reaction should be conducted under an inert atmosphere (e.g., Nitrogen or Argon).
- **Temperature Control:** The initial formation of the Vilsmeier reagent is exothermic. The addition of POCl_3 to DMF should be done slowly and at a reduced temperature (e.g., in an ice bath) to control the reaction rate and prevent dangerous temperature spikes.
- **Ventilation:** All operations involving POCl_3 and DMF must be performed inside a certified chemical fume hood to prevent inhalation of toxic vapors.
- **Quenching:** The reaction mixture must be quenched carefully. This is typically done by slowly pouring the reaction mixture onto crushed ice. This step is highly exothermic and can cause

splashing and the release of HCl gas. Perform this step slowly in the fume hood.

Waste Disposal

- **Halogenated Organic Waste:** All organic solvents and residues from the reaction (containing DMF and chlorinated byproducts) should be collected in a designated halogenated organic waste container.
- **Aqueous Waste:** The aqueous layer from the workup should be neutralized before disposal. Check local regulations for the proper disposal of neutralized aqueous waste.

Product Purification and Characterization

After the reaction is complete, the crude product must be isolated and purified.

Purification Techniques

- **Recrystallization:** This is the most common method for purifying solid organic compounds. A suitable solvent system must be identified where the desired product is soluble at high temperatures but sparingly soluble at low temperatures, while impurities remain soluble at all temperatures. Ethanol or isopropanol are often good starting points for indazole derivatives.
- **Column Chromatography:** If recrystallization fails to provide a product of sufficient purity, silica gel column chromatography can be employed. A solvent system (eluent) of appropriate polarity is used to separate the product from impurities based on their differential adsorption to the silica stationary phase.

Analytical Characterization

To confirm the identity and purity of the synthesized **3-Formyl-1-phenylindazole**, a combination of spectroscopic methods is essential.

Technique	Expected Result for 3-Formyl-1-phenylindazole
¹ H NMR	A singlet peak for the aldehyde proton (CHO) in the downfield region (typically δ 9-10 ppm). Aromatic protons on the indazole and phenyl rings will appear in the δ 7-8.5 ppm range with characteristic splitting patterns.
¹³ C NMR	A peak for the aldehyde carbonyl carbon in the highly deshielded region (typically δ 185-200 ppm). Peaks for the aromatic carbons will appear in the δ 110-150 ppm range.
Infrared (IR) Spectroscopy	A strong, sharp absorption band for the aldehyde C=O stretch, typically around 1690-1715 cm ⁻¹ .
Mass Spectrometry (MS)	The molecular ion peak (M ⁺) corresponding to the exact mass of the compound (C ₁₄ H ₁₀ N ₂ O). High-resolution mass spectrometry (HRMS) can confirm the elemental composition.
Melting Point	A sharp melting point range indicates high purity. This can be compared to literature values.

Workflow for Synthesis and Analysis

Caption: From reagents to verified product: a typical synthesis workflow.

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